

Benzylamine CAS number and molecular formula

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Compound of Interest

Compound Name: Benzylamine

Cat. No.: B3021747

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An In-depth Technical Guide to Benzylamine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **benzylamine**, a pivotal primary amine in organic synthesis and pharmaceutical development. It details its chemical and physical properties, outlines key synthetic protocols, and discusses its significant applications, with a focus on data relevant to research and development.

Core Chemical Identifiers

Benzylamine is an organic compound consisting of a benzyl group attached to an amine functional group.^[1] It is a versatile chemical intermediate used in a wide range of industrial applications.^{[2][3]}

Identifier	Value	Source
CAS Number	100-46-9	[2][4][5]
Molecular Formula	C ₇ H ₉ N	[6][7][8]
Condensed Formula	C ₆ H ₅ CH ₂ NH ₂	[1][4]
IUPAC Name	Phenylmethanamine	[1][9]
Alternate Names	Benzenemethanamine, α-Aminotoluene, Phenylmethylaniline	[1][6][10]
Molecular Weight	107.15 g/mol	[6][9]
EC Number	202-854-1	[1][4]

Physicochemical Properties

Benzylamine is a colorless to light yellow liquid with a characteristic ammonia-like odor.[2][9] It is miscible with water, alcohol, and ether.[6][7]

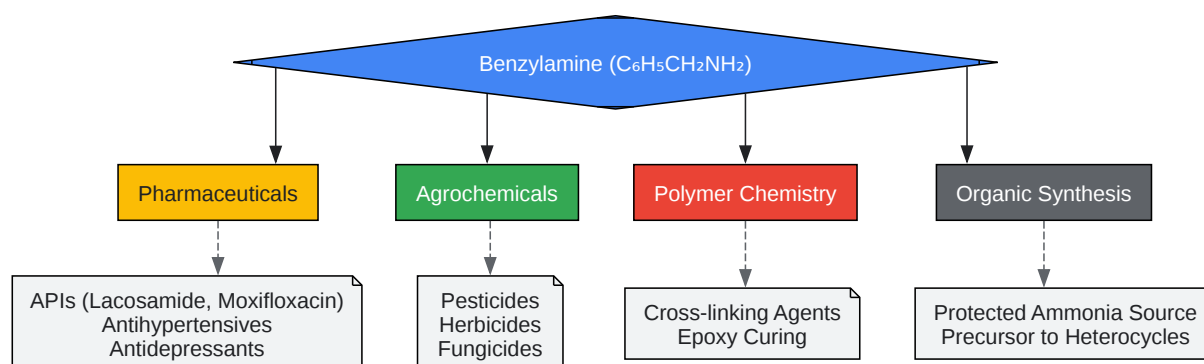
Property	Value	Conditions
Density	0.981 g/mL	at 25 °C
Boiling Point	184-185 °C	at 760 mmHg
Melting Point	10 °C	
Flash Point	65 °C	Closed Cup
Refractive Index	1.543	at 20 °C
Vapor Pressure	0.7 mmHg	at 25 °C
LogP (Octanol/Water)	1.09	

(Data sourced from Sigma-Aldrich, PubChem[9], and CAMEO Chemicals[10])

Applications in Research and Drug Development

Benzylamine is a crucial building block in the synthesis of a wide range of active pharmaceutical ingredients (APIs) and other complex molecules.[2][5][11] Its nucleophilic amine group readily participates in acylation and alkylation reactions, making it a staple in medicinal chemistry.[11]

- **Pharmaceutical Synthesis:** It serves as a precursor for various drugs, including antihypertensives, antidepressants, and antivirals.[2] Specific examples of pharmaceuticals synthesized using **benzylamine** include lacosamide, moxifloxacin, and nebivolol.[1] The hydrochloride salt has been used for its anti-emetic properties to treat motion sickness.[1]
- **Organic Synthesis:** It is used as a masked source of ammonia. After N-alkylation, the benzyl group can be easily removed by hydrogenolysis, which is a mild method for deprotection.[1]
- **Polymer Chemistry:** **Benzylamine** is used in the production of polymers and as a cross-linking agent.[2]
- **Agrochemicals:** It is a key intermediate in the manufacturing of certain pesticides and herbicides.[2]



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Logical relationship of **Benzylamine** applications.

Experimental Protocols: Synthesis of Benzylamine

Multiple synthetic routes to **benzylamine** are established in the literature. Below are protocols for two common laboratory-scale methods.

This is the primary industrial route, relying on the nucleophilic substitution of chloride by ammonia.^[7]

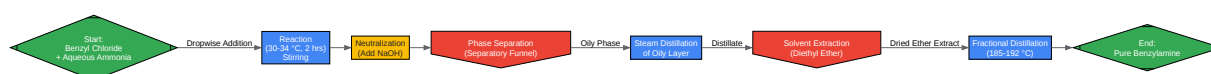
Materials:

- Benzyl Chloride (126.6 g)
- 28% Aqueous Ammonia (810 g)
- 49% Aqueous Sodium Hydroxide (NaOH)
- Diethyl Ether
- Sodium Chloride (NaCl)

Procedure:

- Equip a three-necked flask with a reflux condenser, a dropping funnel, and a mechanical stirrer.
- Charge the flask with the 28% aqueous ammonia solution.
- Add the benzyl chloride dropwise from the dropping funnel over a period of two hours with constant agitation. The exothermic reaction should maintain a temperature between 30-34 °C.^[12] A large molar excess of ammonia (e.g., 20:1) is used to minimize the formation of di- and tri**benzylamines**.^[12]
- After the addition is complete, continue stirring for an additional hour to ensure the reaction goes to completion.^[12]
- Add an equimolecular quantity of 49% aqueous NaOH solution to neutralize the ammonium chloride formed and to liberate the free amine.

- Allow the mixture to settle. Two layers will form: an upper oily layer (product) and a lower aqueous layer. Separate the layers using a separatory funnel.
- The oily layer is then subjected to steam distillation until no more oil is visible in the distillate. [\[12\]](#)
- Saturate the distillate with NaCl to reduce the solubility of **benzylamine** in water.
- Extract the **benzylamine** from the saturated solution using diethyl ether (e.g., one 80g portion followed by three 40g portions).[\[12\]](#)
- Combine the ether extracts, dry over anhydrous sodium sulfate, and evaporate the ether.
- The crude **benzylamine** residue is purified by fractional distillation, collecting the fraction that boils between 185-192 °C.[\[12\]](#)



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Experimental workflow for **Benzylamine** synthesis.

The Gabriel synthesis provides a route to pure primary amines, free from secondary or tertiary amine contaminants.[\[13\]](#) It involves the alkylation of potassium phthalimide followed by hydrazinolysis.[\[14\]](#)

Materials:

- Potassium Carbonate (13.8 g, anhydrous)
- Phthalimide (24 g)
- Benzyl Chloride (42 g)

- Hydrazine Hydrate (85%, 7 mL)
- Methanol (80 mL)
- Concentrated Hydrochloric Acid (HCl)
- Concentrated Sodium Hydroxide (NaOH)
- Diethyl Ether

Procedure:

- Step 1: Synthesis of N-Benzylphthalimide
 - Thoroughly mix anhydrous potassium carbonate and phthalimide in a mortar and pestle.
 - Transfer the fine powder to a 250-mL round-bottomed flask and add benzyl chloride.
 - Heat the mixture at a gentle reflux for 2 hours.
 - After cooling, the crude N-benzylphthalimide product can be isolated.[\[14\]](#)
- Step 2: Hydrazinolysis of N-Benzylphthalimide
 - Combine the crude N-benzylphthalimide (23.7 g), 85% hydrazine hydrate (7 mL), and methanol (80 mL) in a 250-mL round-bottomed flask.[\[14\]](#)
 - Reflux the mixture for 1 hour. A white precipitate of phthalhydrazide will form.[\[14\]](#)
 - Add water (18 mL) and concentrated HCl (27 mL) and heat for another 1-2 minutes.[\[14\]](#)
 - Cool the reaction mixture and filter off the precipitated phthalhydrazide solid.
- Step 3: Isolation and Purification
 - Combine the filtrate and wash water and reduce the volume to approximately 50 mL by distillation.
 - Make the solution strongly alkaline with concentrated NaOH.

- Extract the resulting mixture with two 40-mL portions of diethyl ether.[14]
- Combine the ether extracts, dry them over anhydrous sodium sulfate, and evaporate the solvent.
- Distill the residual oil, collecting the pure **benzylamine** fraction boiling at 183-186 °C.[14]

Safety and Handling

Benzylamine is a corrosive and combustible substance that is harmful if swallowed or in contact with skin.[4][15][16] It causes severe skin burns and eye damage.[4][16]

- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a face shield.[17][18] Use in a well-ventilated area or under a fume hood.[15][17]
- Handling: Avoid contact with skin, eyes, and clothing.[17] Keep away from heat, sparks, and open flames.[18]
- First Aid:
 - Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water.[16][17][18]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[16][17]
 - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen.[17][18]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[16][18]
- Storage: Store in a cool, well-ventilated place in a tightly closed container.[16][18]

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